(S)-ZINC-3573 material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(S)-ZINC-3573*
Cat. No.:	*B2977361*

Get Quote

An In-depth Technical Guide to **(S)-ZINC-3573**

Abstract

(S)-ZINC-3573 is the inactive enantiomer of (R)-ZINC-3573, a known agonist of the Mas-related G protein-coupled receptor X2 (MRGPRX2).[1][2] Due to its lack of significant biological activity at MRGPRX2, **(S)-ZINC-3573** serves as an essential negative control in experimental studies targeting this receptor.[3] This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and its application in key experimental protocols for researchers in drug development and related scientific fields.

Introduction

(S)-ZINC-3573, chemically known as (3S)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine, is a small molecule primarily utilized in pharmacological research as a negative control.[4] Its stereoisomer, (R)-ZINC-3573, is a selective agonist for MRGPRX2, a receptor implicated in pain, itch, and inflammation.[2][5] The use of **(S)-ZINC-3573** alongside its active counterpart allows researchers to delineate specific receptor-mediated effects from non-specific actions, thereby ensuring the validity of experimental findings. This document outlines the known properties and experimental applications of **(S)-ZINC-3573**.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties

The fundamental physicochemical properties of **(S)-ZINC-3573** are summarized in the table below.

Property	Value
Chemical Name	(3S)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine
Molecular Formula	$C_{18}H_{21}N_5$
Molecular Weight	307.4 g/mol [4]
CAS Number	2095596-11-3[4]
Purity	≥98%[4]
Appearance	White to beige powder
Solubility	Soluble to 100 mM in DMSO and 1eq. HCl[4]

Biological Activity

(S)-ZINC-3573 is characterized by its lack of agonistic activity at the MRGPRX2 receptor. This inactivity is crucial for its function as a negative control in various cellular assays.

Parameter	Value	Assay
MRGPRX2 Activity	No activity at concentrations below 100 µM[4]	PRESTO-Tango and Calcium Mobilization Assays[1]

Safety and Handling

While a formal Material Safety Data Sheet (MSDS) is not readily available, information from suppliers indicates the following safety and handling precautions.

© 2026 BenchChem. All rights reserved.

Category	Information
Hazard Pictograms	GHS07 (Exclamation mark)
Signal Word	Warning
Hazard Statements	H315 (Causes skin irritation)
Precautionary Statements	P264, P280, P302 + P352, P332 + P313, P362 + P364
Storage	Store at +4°C for short term, -20°C for long term.[4][6]
Personal Protective Equipment	Wear protective gloves, clothing, eye, and face protection.

Experimental Protocols

(S)-ZINC-3573 is instrumental as a negative control in validating the specific effects of (R)-ZINC-3573 on MRGPRX2. Below are outlines of key experimental protocols where it is used.

PRESTO-Tango Assay for β-arrestin Recruitment

This assay measures G protein-coupled receptor (GPCR) activation by quantifying the recruitment of β-arrestin.

Objective: To confirm that the observed β-arrestin recruitment is a specific effect of (R)-ZINC-3573 on MRGPRX2 and not an artifact.

Methodology:

- Cell Culture and Transfection: HTLA cells, which are HEK293 cells stably expressing a tTA-dependent luciferase reporter and a β-arrestin2-TEV fusion protein, are cultured.[7] Cells are then transfected with a plasmid encoding the MRGPRX2 receptor.
- Cell Plating: Transfected cells are plated in 384-well plates.
- Compound Preparation: Prepare serial dilutions of both (R)-ZINC-3573 and **(S)-ZINC-3573**. A vehicle control (e.g., DMSO) is also prepared.

© 2026 BenchChem. All rights reserved.

- Cell Treatment: Add the prepared compounds to the cells. **(S)-ZINC-3573** should be tested at the same concentrations as (R)-ZINC-3573.
- Incubation: Incubate the plates overnight to allow for reporter gene expression.[8]
- Luminescence Reading: Measure luciferase activity using a luminometer.
- Data Analysis: Compare the luminescence signals from cells treated with (R)-ZINC-3573, **(S)-ZINC-3573**, and the vehicle control. A significant increase in signal with (R)-ZINC-3573 and no significant change with **(S)-ZINC-3573** confirms specific activation of MRGPRX2.

Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following GPCR activation.

Objective: To verify that calcium mobilization is specifically induced by the activation of MRGPRX2 by (R)-ZINC-3573.

Methodology:

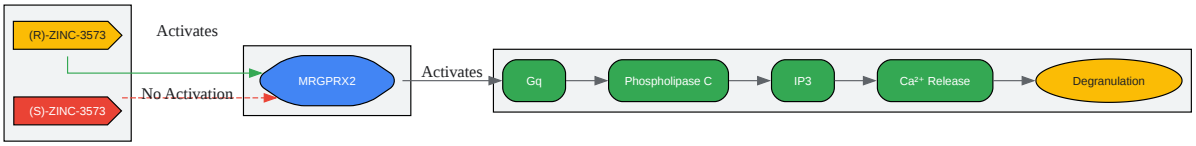
- Cell Culture: Culture cells expressing MRGPRX2 (e.g., transfected HEK293 or LAD2 mast cells) in 96-well plates.[5]
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).[9]
- Compound Preparation: Prepare solutions of (R)-ZINC-3573, **(S)-ZINC-3573**, and a vehicle control.
- Fluorescence Measurement: Use a fluorescence plate reader (e.g., FLIPR) to measure the baseline fluorescence.[10] Add the compounds to the wells and immediately begin recording the fluorescence intensity over time.
- Data Analysis: Analyze the change in fluorescence, which corresponds to the change in intracellular calcium. A rapid increase in fluorescence upon addition of (R)-ZINC-3573, with no response to **(S)-ZINC-3573**, indicates specific MRGPRX2-mediated calcium release.[5]

© 2026 BenchChem. All rights reserved.

Signaling Pathways and Workflows

MRGPRX2 Signaling Pathway

Activation of MRGPRX2 by an agonist like (R)-ZINC-3573 initiates a signaling cascade that leads to downstream cellular responses such as mast cell degranulation. **(S)-ZINC-3573** does not initiate this pathway.



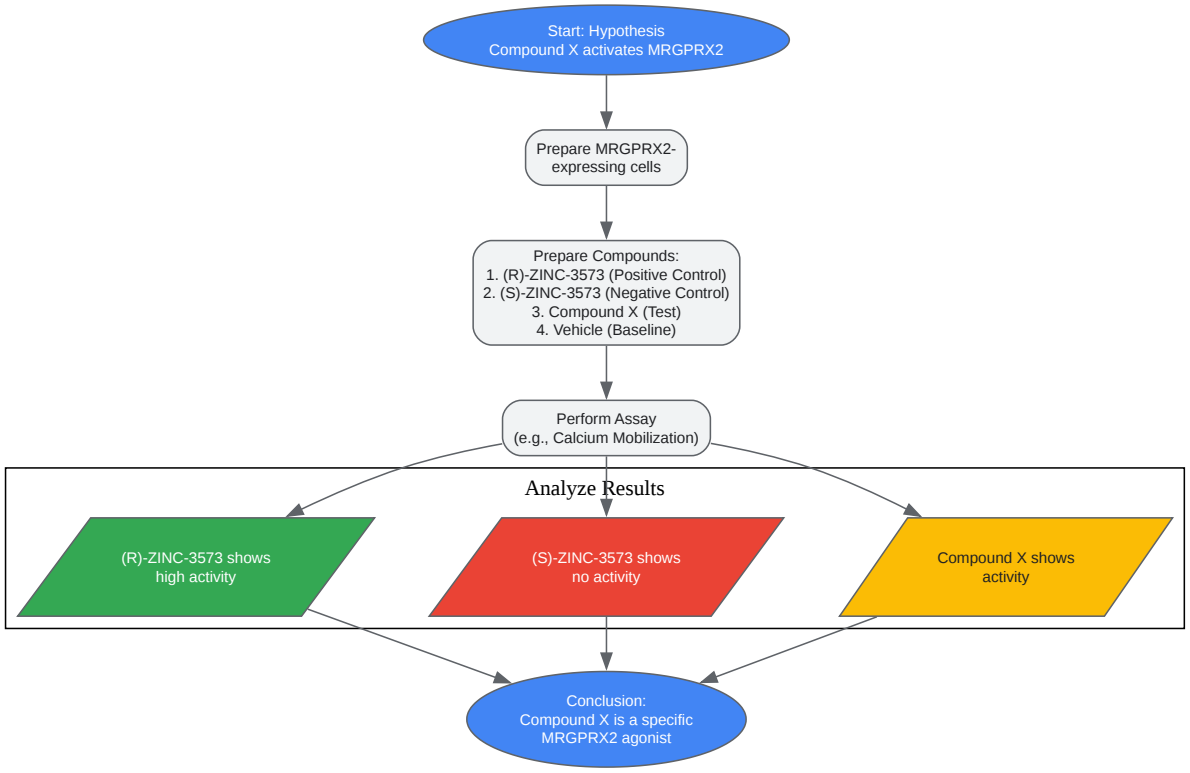
Click to download full resolution via product page

MRGPRX2 signaling pathway activated by (R)-ZINC-3573.

Experimental Workflow for MRGPRX2 Activity Validation

The following diagram illustrates a typical workflow for confirming the specific activity of an MRGPRX2 agonist using **(S)-ZINC-3573** as a negative control.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for validating MRG-PRX2 agonist activity.

Conclusion

(S)-ZINC-3573 is an indispensable tool for researchers studying the MRGPRX2 receptor. Its characterized inactivity makes it the gold-standard negative control for its active enantiomer, (R)-ZINC-3573. By incorporating **(S)-ZINC-3573** into experimental designs, scientists can

© 2026 BenchChem. All rights reserved.

confidently attribute observed biological effects to the specific activation of MRGPRX2, thereby enhancing the rigor and reproducibility of their research in the fields of pharmacology and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. In silico design of novel probes for the atypical opioid receptor MRGPRX2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. rndsystems.com [rndsystems.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MRGPRX2 signaling involves the Lysyl-tRNA synthetase and MITF pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Frontiers | MRGPRX2 signaling involves the Lysyl-tRNA synthetase and MITF pathway [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. PRESTO-TANGO: an open-source resource for interrogation of the druggable human GPCR-ome - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(S)-ZINC-3573 material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2977361/docs#s-zinc-3573-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.